

Technical Guide to the Pyroelectric Properties of Cesium Vanadate

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Compound of Interest

Compound Name: Cesium orthovanadate

Cat. No.: B1644300

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Disclaimer: This technical guide focuses on the cesium vanadate compound with the chemical formula $\text{Cs}_2\text{V}_3\text{O}_8$, for which pyroelectric properties have been scientifically reported. No peer-reviewed data could be found for a compound with the formula Cs_3VO_4 as specified in the topic request. It is presumed that $\text{Cs}_2\text{V}_3\text{O}_8$ is the material of interest.

Introduction

This document provides a comprehensive technical overview of the known pyroelectric and related physical properties of Cesium Vanadate ($\text{Cs}_2\text{V}_3\text{O}_8$). This material is of interest to researchers in materials science and solid-state physics due to its noncentrosymmetric crystal structure, which gives rise to its pyroelectric behavior. This guide is intended for researchers, scientists, and professionals in drug development who may have an interest in the application of pyroelectric materials for sensing or other advanced applications.

The pyroelectric effect is the generation of a temporary voltage in a material when it is heated or cooled. This phenomenon is intrinsic to materials that possess a spontaneous electric polarization and a crystal structure that belongs to one of the ten polar point groups. $\text{Cs}_2\text{V}_3\text{O}_8$ is one such material, exhibiting a measurable pyroelectric response.

Core Physicochemical and Pyroelectric Properties

The quantitative data available for Cesium Vanadate ($\text{Cs}_2\text{V}_3\text{O}_8$) are summarized below. These properties are crucial for understanding its behavior and potential applications as a pyroelectric material.

Data Presentation

Property	Value	Reference
Pyroelectric Coefficient (p)	-2.0 $\mu\text{C m}^{-2} \text{K}^{-1}$	[1][2]
Crystal System	Tetragonal	[1]
Space Group	P4bm (noncentrosymmetric, polar)	[1]
Lattice Parameters	a = 8.9448(4) Å, c = 6.0032(3) Å	[1]
Ferroelectric Nature	Not Ferroelectric	[1][2]
Dielectric Constant	Data not available in the searched literature	
Thermal Expansion Coefficient	Data not available in the searched literature	

Experimental Protocols

This section details the methodologies for the synthesis of Cesium Vanadate and the general principles for the measurement of its pyroelectric properties.

Synthesis of $\text{Cs}_2\text{V}_3\text{O}_8$ Single Crystals

Cesium Vanadate ($\text{Cs}_2\text{V}_3\text{O}_8$) single crystals are synthesized via a hydrothermal method.[1] This technique involves a chemical reaction in an aqueous solution above ambient temperature and pressure. While the exact precursors and their concentrations are proprietary to the original research, a general workflow for such a synthesis can be outlined.

Fig. 1: General workflow for the hydrothermal synthesis of $\text{Cs}_2\text{V}_3\text{O}_8$.

Measurement of the Pyroelectric Coefficient

The pyroelectric coefficient is determined by measuring the electrical current generated by the sample in response to a controlled change in temperature. The dynamic or quasi-static methods, such as the Byer-Roundy technique, are commonly employed. The measurement

involves heating or cooling the sample at a constant rate and measuring the resulting pyroelectric current.

The pyroelectric coefficient (p) is calculated using the formula:

$$I = pA (dT/dt)$$

where:

- I is the measured pyroelectric current
- p is the pyroelectric coefficient
- A is the electrode area on the crystal
- dT/dt is the rate of temperature change

Fig. 2: Schematic of a typical setup for pyroelectric coefficient measurement.

Structure-Property Relationship

The pyroelectric effect in $\text{Cs}_2\text{V}_3\text{O}_8$ is a direct consequence of its crystal structure. The material crystallizes in the $P4bm$ space group, which is a polar, noncentrosymmetric space group. This lack of an inversion center allows for the existence of a net dipole moment within the crystal's unit cell.

The structure consists of corner-sharing V^{5+}O_4 and V^{4+}O_5 polyhedra that form two-dimensional layers, which are separated by cesium cations.[1] The specific arrangement and alignment of these polyhedra result in a macroscopic polarity along a specific crystallographic direction. When the temperature of the crystal changes, the atoms vibrate with different amplitudes, causing a change in the magnitude of this net dipole moment. This change in spontaneous polarization manifests as the pyroelectric effect.

Fig. 3: Relationship between crystal structure and pyroelectricity in $\text{Cs}_2\text{V}_3\text{O}_8$.

Conclusion

Cesium Vanadate ($\text{Cs}_2\text{V}_3\text{O}_8$) is a pyroelectric material with a reported pyroelectric coefficient of $-2.0 \mu\text{C m}^{-2} \text{K}^{-1}$. Its pyroelectricity stems from its noncentrosymmetric $P4bm$ crystal structure.

While the material has been successfully synthesized and its fundamental pyroelectric property has been characterized, further research is required to determine other crucial parameters such as its dielectric constant and thermal expansion coefficient to fully assess its potential for technological applications. The experimental protocols outlined in this guide provide a foundation for further investigation into this and similar materials.

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References

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